

N-Isobutyryl-2', 3'-acetyl-guanosine chemical properties and structure

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Compound of Interest

Compound Name: *N-Isobutyryl-2', 3'-acetyl-guanosine*

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N-Isobutyryl-2',3'-acetyl-guanosine: A Technical Overview

This guide provides a comprehensive overview of the chemical properties, structure, and relevant experimental protocols for N-Isobutyryl-2',3'-acetyl-guanosine, a key intermediate in the synthesis of modified oligonucleotides for research and therapeutic applications.

Chemical Properties

N-Isobutyryl-2',3'-acetyl-guanosine is a protected nucleoside derivative of guanosine.[1] The protecting groups, isobutyryl and acetyl, are strategically placed to allow for specific chemical modifications at other positions of the molecule. This makes it a valuable building block in the synthesis of RNA oligonucleotides and their analogs.[2]

Property	Value	Source
Molecular Formula	C18H23N5O8	[1][2]
Molecular Weight	437.40 g/mol	[2][3]
CAS Number	163586-86-5	[1][4]
Appearance	White solid	[5]
Storage Temperature	-20°C	[1]
Solubility	Soluble in Acetonitrile and DMSO	[6]
Category	Carbohydrates, Nucleosides & Nucleotides	[2]
Application	Protected-Nucleosides	[2]

Chemical Structure

N-Isobutyryl-2',3'-acetyl-guanosine is comprised of a guanine base, a ribose sugar, an N-isobutyryl group, and two acetyl groups. The core of the molecule is guanosine, which consists of a guanine molecule attached to a ribose sugar ring.

The key modifications are:

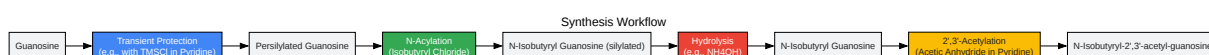
- An isobutyryl group ($-\text{CO}-\text{CH}(\text{CH}_3)_2$) is attached to the exocyclic amine (N2) of the guanine base. This group protects the amine from unwanted reactions during oligonucleotide synthesis.
- Two acetyl groups ($-\text{CO}-\text{CH}_3$) are attached to the hydroxyl groups at the 2' and 3' positions of the ribose sugar. These groups protect the hydroxyls, which are reactive sites, and can be selectively removed to allow for chain elongation during RNA synthesis.

The presence of the isobutyryl group on the guanine base modifies the hydrogen bonding pattern, which can be useful in applications like creating siRNA or antisense oligonucleotides for gene silencing.[2]

Experimental Protocols

Synthesis of N-Isobutyryl-2',3'-acetyl-guanosine

A general method for the synthesis of N-acylated nucleosides involves the transient protection of the hydroxyl groups, followed by acylation of the exocyclic amine, and then acylation of the hydroxyl groups. The following is a representative protocol based on common organic synthesis techniques for nucleoside modification.



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Caption: A representative workflow for the synthesis of N-Isobutyryl-2',3'-acetyl-guanosine.

Methodology:

- **Transient Protection of Hydroxyl Groups:** Guanosine is dissolved in anhydrous pyridine. An excess of a silylating agent, such as trimethylsilyl chloride (TMSCl), is added, and the mixture is stirred at room temperature. This step protects the hydroxyl groups of the ribose sugar.
- **N-Acylation:** The reaction mixture is cooled, and isobutyryl chloride is added dropwise. The reaction is allowed to proceed until the acylation of the N2 position of the guanine is complete.
- **Hydrolysis of Silyl Ethers:** The silyl protecting groups are removed by the addition of aqueous ammonia or another suitable base.
- **2',3'-Acetylation:** The resulting N-isobutyryl guanosine is then treated with acetic anhydride in pyridine to acetylate the 2' and 3' hydroxyl groups of the ribose.
- **Purification:** The final product is purified using column chromatography on silica gel to yield N-Isobutyryl-2',3'-acetyl-guanosine.

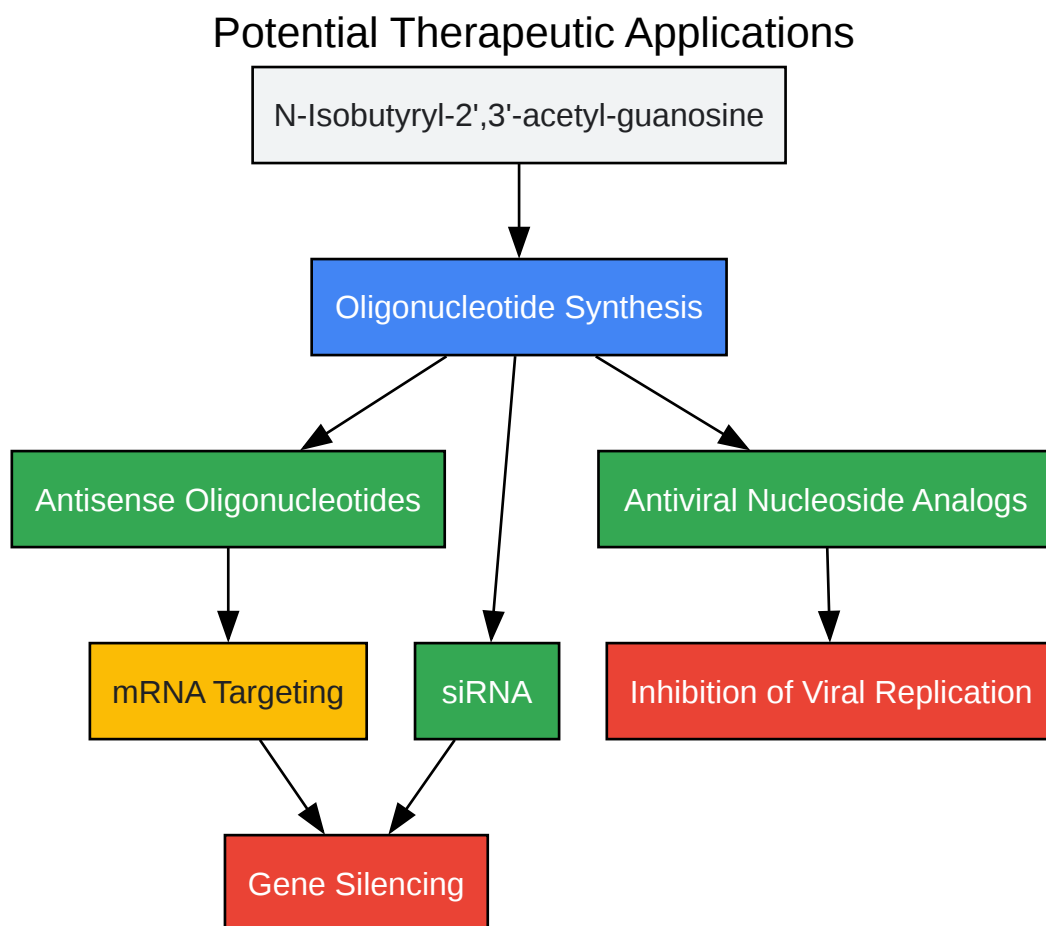
Biological Activity and Potential Signaling Pathways

While specific signaling pathways for N-Isobutyryl-2',3'-acetyl-guanosine are not extensively documented, its role as a precursor for modified oligonucleotides suggests its involvement in pathways targeted by these therapeutic agents.[\[2\]](#)

Guanosine itself is known to have neuroprotective effects and can modulate the purinergic signaling system.[\[7\]](#) Derivatives of guanosine are being investigated for various therapeutic applications.

The primary biological relevance of N-Isobutyryl-2',3'-acetyl-guanosine is in the synthesis of:

- **Antisense Oligonucleotides:** These are short, synthetic nucleic acid chains that can bind to specific messenger RNA (mRNA) molecules, inhibiting the translation of a particular protein. This can be used to downregulate the expression of disease-causing genes.
- **Small Interfering RNAs (siRNAs):** These are double-stranded RNA molecules that can trigger the degradation of a specific mRNA, leading to gene silencing. The modified guanosine can enhance the stability and specificity of these molecules.[\[2\]](#)
- **Antiviral Nucleoside Analogs:** Modified nucleosides can act as chain terminators during viral replication, inhibiting the proliferation of viruses such as HIV and hepatitis C.[\[2\]](#)



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Caption: Potential therapeutic applications stemming from N-Isobutyryl-2',3'-acetyl-guanosine.

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